

Technical Monograph: 4-Chloro-2-methyl-3-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 4-Chloro-2-methyl-3-nitrobenzotrifluoride

Cat. No.: B12083901

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Critical Safety, Reactivity, and Handling Guide

Part 1: Chemical Identity & Physicochemical Profile

This compound is a highly functionalized aromatic intermediate characterized by significant steric crowding and electronic activation. Unlike its more common isomers (e.g., 5-nitro), the 3-nitro substitution pattern creates a unique reactivity profile.

Identification Matrix

Parameter	Detail
Chemical Name	4-Chloro-2-methyl-3-nitrobenzotrifluoride
Synonyms	4-Chloro-2-methyl-3-nitro- α,α,α -trifluorotoluene; 3-Nitro-4-chloro-2-methylbenzotrifluoride
CAS Number	18018-35-4
Molecular Formula	C ₈ H ₅ ClF ₃ NO ₂
Molecular Weight	239.58 g/mol
SMILES	<chem>CC1=C(C(=C(C=C1C(F)(F)F)Cl)[O-])</chem>
Physical State	Liquid or low-melting solid (Ambient)
Purity Grade	Typically $\geq 98\%$ (HPLC) for R&D applications

Predicted Physicochemical Properties

Note: Experimental data for this specific isomer is limited. Values below are expert estimates based on Structure-Activity Relationships (SAR) with the close analog 4-chloro-3-nitrobenzotrifluoride (CAS 121-17-5).

Property	Value / Estimate	Context
Boiling Point	~230–240 °C	Elevated vs. non-methylated analog due to molecular weight.
Density	~1.45–1.50 g/mL	High density due to halogenation and nitro group.
Flash Point	>110 °C (Closed Cup)	Combustible but not highly flammable.
LogP (Oct/Water)	~3.5–4.0	Highly lipophilic (CF ₃ + Methyl); indicates high skin absorption potential.

Part 2: Hazard Characterization (GHS & Mechanistic)

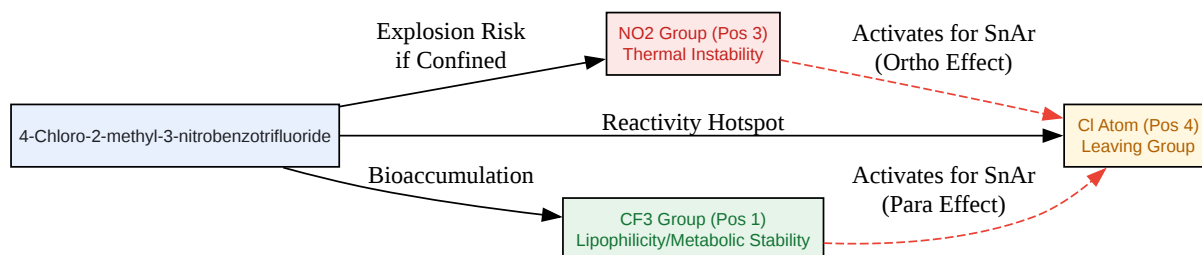
GHS Classification (Derived)

Based on functional group analysis and analog data, this substance is classified as Category 2 (Warning) for most acute hazards.

- Acute Toxicity (Oral/Inhalation): Category 4 (Harmful).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation).

Structural Hazard Analysis (The "Why")

The safety profile is dictated by three competing functional groups on the benzene ring.



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Figure 1: Structural Hazard Map. Note how the Nitro and CF₃ groups electronically activate the Chlorine atom, making it unstable toward bases.

Expert Insight: The 4-Chloro position is "sandwiched" between the electron-withdrawing Nitro group (ortho) and the Trifluoromethyl group (para). This makes the C-Cl bond extremely electron-deficient.

- Risk: Uncontrolled reaction with strong nucleophiles (e.g., Sodium Methoxide, Hydrazine) can lead to rapid exotherms.
- Stability: The steric crowding between the 2-Methyl and 3-Nitro groups introduces strain, potentially lowering the onset temperature for thermal decomposition compared to less crowded isomers.

Part 3: Strategic Handling & Storage Protocols

Storage "Golden Rules"

- Temperature: Store below 30°C. While not chemically unstable at room temperature, the potential for slow degradation or pressure buildup in the headspace suggests cool storage is prudent.
- Segregation: Strictly segregate from Strong Bases and Reducing Agents.
 - Reason: Bases can trigger nucleophilic aromatic substitution (releasing Cl^- and heat). Reducing agents (e.g., LiAlH_4) can react violently with the nitro group.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if long-term storage is required, to prevent moisture ingress which could hydrolyze the activated chloride (slowly releasing HCl).

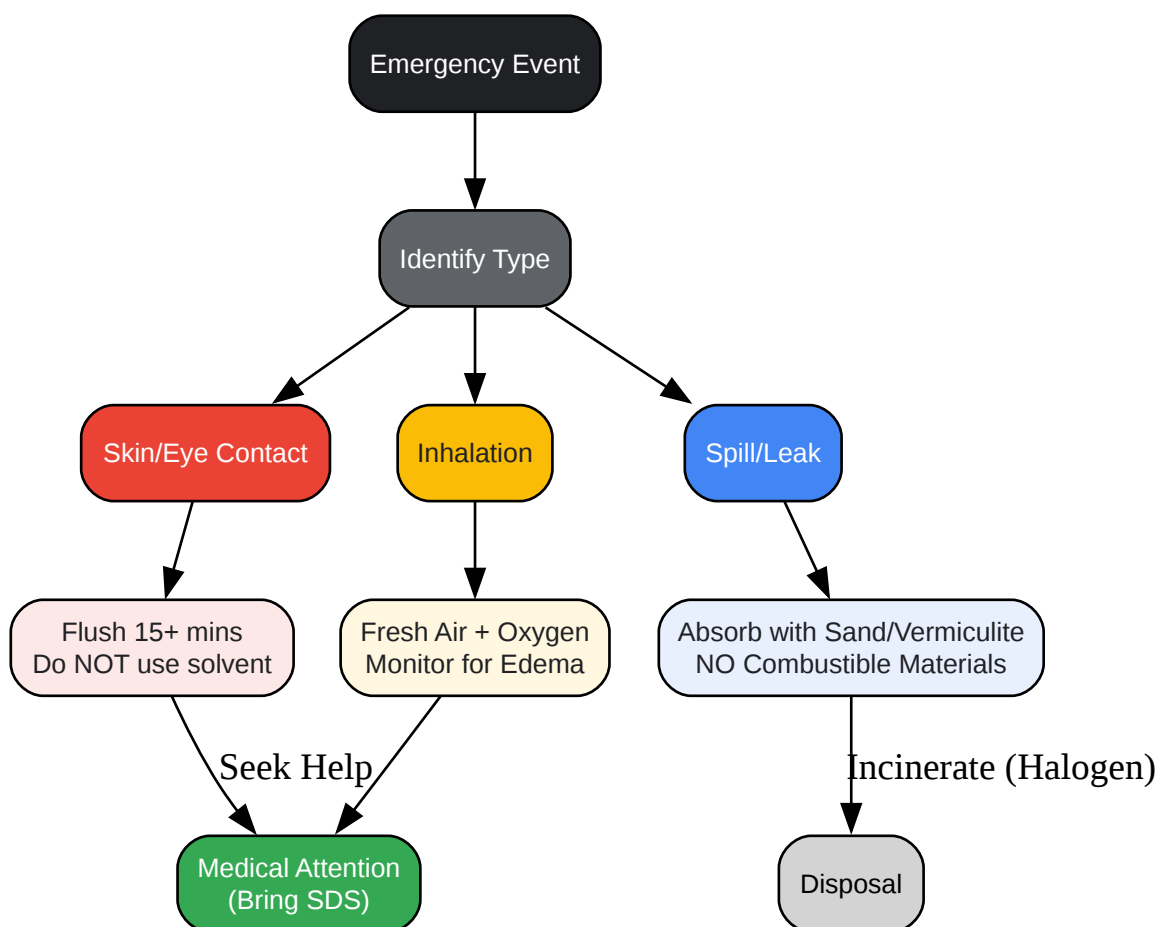
Self-Validating Handling Protocol

Before every experiment, perform this 3-step check:

- Visual Inspection: Liquid should be clear to pale yellow. Darkening or precipitate indicates decomposition.
- Headspace Check: If stored in a sealed septum vial, check for pressure buildup (indicative of NO_x release) before withdrawing.
- Exotherm Test: When running a reaction for the first time, add the reagent dropwise to the nucleophile (or vice versa) while monitoring internal temperature. Never mix all at once.

Part 4: Emergency Response & First Aid

In the event of exposure, the lipophilic nature of the CF_3 group means this compound can penetrate tissues rapidly.



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Figure 2: Emergency Response Decision Tree. Note the prohibition on using solvents for skin cleanup, as they enhance absorption.

Part 5: Synthesis & Reactivity Profile (E-E-A-T)

The Synthesis Challenge

Synthesizing the 3-nitro isomer (CAS 18018-35-4) is chemically challenging compared to the 5-nitro isomer.

- Standard Route: Nitration of 4-chloro-2-methylbenzotrifluoride.

- Directing Effects: The methyl group (activator) directs ortho/para. The para position (C5) is sterically open and electronically favored. The ortho position (C3) is crowded between the Methyl and Chloro groups.
- Result: Standard nitration yields primarily the 5-nitro isomer. The 3-nitro isomer is often a minor byproduct or requires indirect synthesis (e.g., oxidation of an amino precursor or specific catalytic directing groups). This explains its higher cost and value as a research intermediate.

Application in Drug Discovery

Researchers utilize this scaffold primarily for Nucleophilic Aromatic Substitution (S_NAr).

- Mechanism: The labile C4-Chlorine is displaced by amines, thiols, or alkoxides.
- Utility: This allows the rapid construction of complex libraries where the CF_3 and NO_2 groups remain as "handles" for further modification (e.g., reducing the NO_2 to an aniline for amide coupling).

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 12608493 (Isomer Analog). PubChem. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Nitrobenzotrifluoride Derivatives. Available at: [\[Link\]](#)
- To cite this document: BenchChem. [Technical Monograph: 4-Chloro-2-methyl-3-nitrobenzotrifluoride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12083901/docs#technical-monograph-4-chloro-2-methyl-3-nitrobenzotrifluoride\]](https://www.benchchem.com/product/b12083901/docs#technical-monograph-4-chloro-2-methyl-3-nitrobenzotrifluoride)

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